

Olfactory Perception of Linalyl Anthranilate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Linalyl anthranilate*

Cat. No.: B1675414

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Prepared for: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the methodologies and data pertinent to the study of the olfactory perception of **linalyl anthranilate**. While specific experimental data on the receptor-level interaction and neural coding of **linalyl anthranilate** are not extensively available in public-domain scientific literature, this document outlines the established experimental protocols and known properties of the compound, offering a framework for its further investigation.

Compound Profile: Linalyl Anthranilate

Linalyl anthranilate is an aromatic monoterpenoid valued in the fragrance and flavor industry for its complex scent profile.^[1] It is synthesized for use in a variety of consumer products.^[1]

Chemical and Physical Properties

A summary of the key chemical and physical properties of **linalyl anthranilate** is presented in Table 1. This data is essential for designing and conducting experimental studies, including preparation of stimuli for sensory analysis and physiological measurements.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₂₃ NO ₂	[2] [3]
Molecular Weight	273.37 g/mol	[1] [2] [3]
CAS Number	7149-26-0	[2] [3]
Appearance	Colorless to pale yellow liquid	[1] [4]
Boiling Point	370.00 to 371.00 °C @ 760.00 mm Hg	[3] [4] [5]
Vapor Pressure	0.000001 mmHg @ 25.00 °C (estimated)	[4] [5]
Solubility	Insoluble in water; Soluble in ethanol and dimethyl sulfoxide.	[2] [2]
logP (o/w)	5.800 (estimated)	[4]

Olfactory Profile

The odor of **linalyl anthranilate** is predominantly characterized as floral and fruity, with several nuanced notes. A detailed breakdown of its scent characteristics is provided in Table 2. This profile is typically determined through sensory analysis by trained panelists.

Odor Descriptor	Percentage/Description	Reference
Primary Notes	Floral (85.91%), Fruity (60.8%)	[2]
Secondary Notes	Fresh (59.47%), Sweet (57.89%), Green (57.87%), Rose (55.23%), Citrus (54.29%), Woody (50.67%)	[2]
Qualitative Descriptors	Gardenia-like, orange-like, fresh bois de rose, orangeflower, herbal.	[4]

Olfactory Signal Transduction Pathway

The perception of **linalyl anthranilate**, like other odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons (OSNs) in the nasal epithelium. This binding event triggers a G-protein-coupled signaling cascade, leading to the generation of an action potential that is transmitted to the olfactory bulb and subsequently to higher cortical areas for processing. While the specific ORs that bind to **linalyl anthranilate** have not been identified in the reviewed literature, the canonical olfactory signaling pathway is well-established.



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Figure 1: Generalized olfactory signal transduction cascade.

Experimental Protocols for Olfactory Perception Analysis

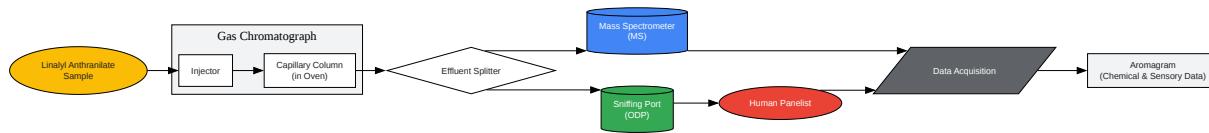
The characterization of an odorant's perceptual qualities and underlying neural mechanisms involves a multi-faceted approach, combining analytical chemistry, electrophysiology, cellular imaging, and behavioral assays.

Gas Chromatography-Olfactometry (GC-O)

GC-O is a technique that combines the separation of volatile compounds by gas chromatography with human sensory perception. It is instrumental in identifying the specific components of a complex mixture that contribute to its overall aroma.

Methodology:

- Sample Preparation: A solution of **linalyl anthranilate** in a suitable solvent (e.g., ethanol) is prepared. For complex fragrances, a headspace extraction or solvent extraction would be performed.
- GC Separation: The sample is injected into a gas chromatograph equipped with a capillary column appropriate for separating fragrance molecules. The oven temperature is programmed to ramp up, allowing for the separation of compounds based on their volatility and interaction with the stationary phase.
- Effluent Splitting: At the end of the column, the effluent is split into two paths. One path leads to a chemical detector (e.g., a mass spectrometer or flame ionization detector) for compound identification and quantification. The other path is directed to a heated sniffing port.
- Olfactory Detection: A trained panelist sniffs the effluent from the sniffing port and records the time, duration, and description of any perceived odors. Humidified air is typically mixed with the effluent to prevent nasal dehydration.
- Data Analysis: The data from the chemical detector and the olfactometry panel are combined to create an "aromagram," which correlates specific chemical compounds with their perceived odor characteristics.



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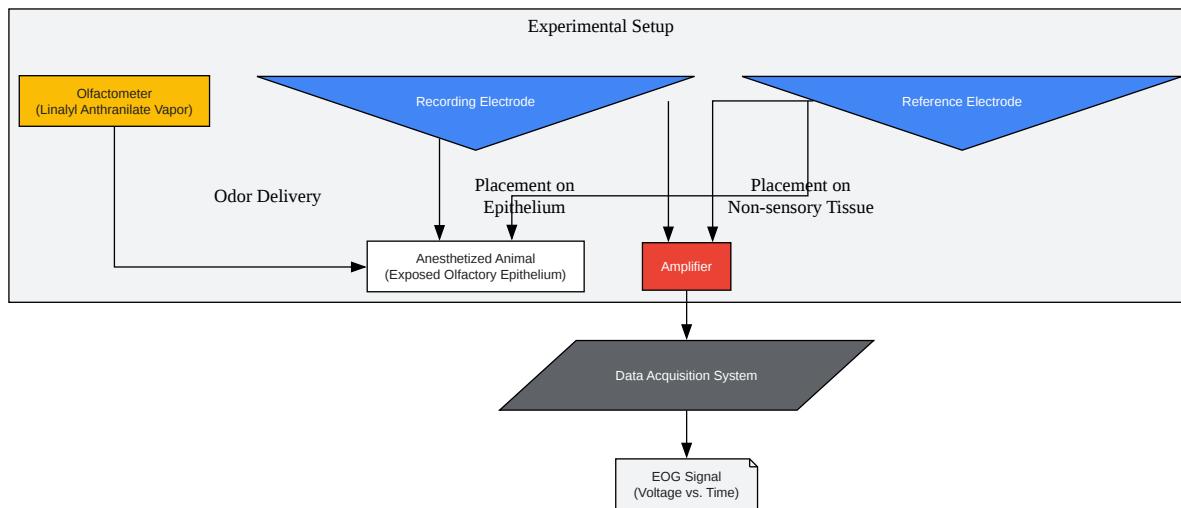
Figure 2: Workflow for Gas Chromatography-Olfactometry (GC-O).

Electro-olfactography (EOG)

EOG measures the summated generator potentials of a population of OSNs in response to an odorant stimulus. It provides a measure of the peripheral olfactory response.

Methodology:

- Animal Preparation: An animal model (e.g., rodent, amphibian) is anesthetized. The olfactory epithelium is surgically exposed.
- Electrode Placement: A recording electrode (e.g., a glass micropipette filled with saline) is placed on the surface of the olfactory epithelium. A reference electrode is placed in a nearby non-sensory tissue.
- Odorant Delivery: A controlled puff of **linalyl anthranilate** vapor, diluted to a known concentration in a carrier gas (e.g., purified air), is delivered to the olfactory epithelium via an olfactometer.
- Signal Recording: The electrical potential difference between the recording and reference electrodes is amplified, filtered, and recorded. The negative voltage deflection following odorant stimulation is the EOG response.
- Data Analysis: The amplitude of the EOG response is measured and can be plotted against the odorant concentration to generate a dose-response curve.



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Figure 3: Schematic of the Electro-olfactography (EOG) experimental setup.

Calcium Imaging

Calcium imaging allows for the visualization of the activity of individual OSNs in response to an odorant. An increase in intracellular calcium is a proxy for neuronal firing.

Methodology:

- Preparation and Dye Loading: Olfactory tissue is dissected from an animal model. In some preparations, the neurons are dissociated. The tissue or cells are loaded with a calcium-sensitive fluorescent dye (e.g., Fura-2 AM or a genetically encoded calcium indicator like GCaMP).

- Microscopy: The preparation is placed on the stage of a fluorescence microscope (often a confocal or two-photon microscope for better spatial resolution).
- Odorant Stimulation: A solution containing **linalyl anthranilate** is delivered to the neurons via a perfusion system.
- Image Acquisition: The fluorescence of the calcium indicator is monitored over time. An increase in fluorescence intensity indicates an increase in intracellular calcium and, therefore, neuronal activation.
- Data Analysis: The change in fluorescence ($\Delta F/F$) is calculated for individual neurons to quantify the response to the odorant.

Behavioral Assays

Behavioral tests in animal models (commonly mice) are used to assess the detection and discrimination of odors.

Olfactory Habituation/Dishabituation Test:

- Acclimation: A mouse is placed in a clean cage and allowed to acclimate.
- Habituation: A cotton swab with a neutral scent (e.g., mineral oil) is introduced, followed by repeated presentations of a swab with a specific concentration of **linalyl anthranilate**. The time the mouse spends sniffing the swab is recorded for each presentation. Sniffing time is expected to decrease with repeated presentations as the mouse habituates to the odor.
- Dishabituation: A new, different odorant is presented. If the mouse can discriminate between the two odors, the sniffing time for the new odorant will significantly increase, demonstrating dishabituation.
- Data Analysis: The sniffing times across trials are statistically analyzed to determine if habituation and dishabituation occurred.

Safety and Regulatory Information

Linalyl anthranilate has been evaluated for safety by the Research Institute for Fragrance Materials (RIFM) and is listed as Generally Recognized as Safe (GRAS) by the Flavor and

Extract Manufacturers Association (FEMA) for its use as a flavoring agent.[\[6\]](#)[\[7\]](#)[\[8\]](#) The RIFM has assessed its potential for genotoxicity, repeated dose toxicity, reproductive toxicity, and skin sensitization, among other endpoints.[\[6\]](#)[\[9\]](#)

Regulatory Body/Assessment	Finding	Reference
RIFM	Assessed for genotoxicity, repeated dose toxicity, reproductive toxicity, local respiratory toxicity, phototoxicity/photoallergenicity, skin sensitization, and environmental safety.	[6] [9]
FEMA GRAS	Listed as GRAS (FEMA Number 2637).	[3] [7] [8]
Oral LD50 (rat)	4250 mg/kg	[7]
Dermal LD50 (rabbit)	> 5000 mg/kg	[7]

Conclusion and Future Directions

Linalyl anthranilate possesses a well-documented and pleasant floral-fruity aroma, making it a valuable component in the fragrance and flavor industry. However, a significant gap exists in the scientific literature regarding its specific interactions with the olfactory system at a molecular and cellular level.

Future research should focus on:

- Deorphanizing Olfactory Receptors: High-throughput screening of human and other mammalian olfactory receptor libraries to identify the specific receptors that are activated by **linalyl anthranilate**.
- Quantitative Physiological Measurements: Conducting EOG and calcium imaging studies with **linalyl anthranilate** to determine its dose-response characteristics and the spatial patterns of neuronal activation in the olfactory epithelium and bulb.

- Behavioral Threshold Determination: Utilizing behavioral assays in animal models to establish the odor detection threshold for **linalyl anthranilate**.

By applying the detailed experimental protocols outlined in this guide, researchers can systematically investigate the olfactory perception of **linalyl anthranilate**, contributing to a deeper understanding of how this and other fragrance molecules are perceived.

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